

Application Note: Thermal Decomposition of Sodium Nitride (Na₃N)

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Compound of Interest

Compound Name: trisodium nitride

CAS No.: 12136-83-3

Cat. No.: B576712

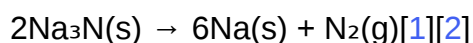
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Introduction

Sodium nitride (Na₃N) is a highly unstable inorganic compound that readily decomposes into its constituent elements, sodium and nitrogen.^{[1][2][3]} Due to its extreme reactivity with air and moisture, handling and studying Na₃N requires specialized equipment and stringent safety protocols.^{[4][5][6]} This application note provides a detailed protocol for the thermal decomposition of Na₃N, intended for researchers in materials science and inorganic chemistry. The protocol emphasizes safe handling procedures for this air- and water-sensitive material.

Chemical Properties and Decomposition Reaction

Sodium nitride is a reddish-brown or dark blue solid, depending on its synthesis method.^{[1][3]} It is a metastable compound that decomposes exothermically upon heating. The decomposition reaction is as follows:



This decomposition occurs at relatively low temperatures, reportedly around 360 K (87 °C).^[3] The reaction yields elemental sodium, a highly reactive and flammable metal, and nitrogen gas.

Quantitative Data

The available quantitative data for the thermal decomposition of sodium nitride is limited due to its instability. The following table summarizes the key reported values.

Parameter	Value	Reference
Decomposition Temperature	~360 K (87 °C)	[3]
Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+64 kJ/mol	[3]
Molar Mass	82.976 g/mol	[2][3]
Appearance	Reddish-brown or dark blue solid	[1][3]

Experimental Protocol

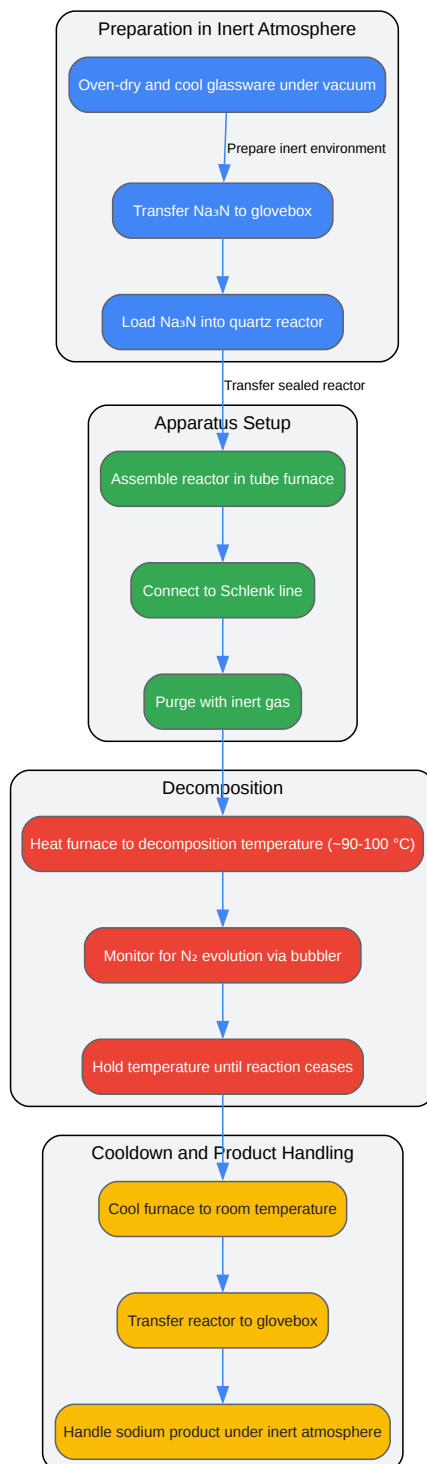
Warning: Sodium nitride is extremely reactive and potentially explosive. This protocol should only be performed by trained personnel experienced in handling air- and water-sensitive materials in a controlled laboratory environment.

Materials and Apparatus

- Sodium Nitride (Na_3N) sample
- Inert atmosphere glovebox (Argon or Nitrogen)
- Schlenk line
- High-vacuum pump
- Tube furnace with temperature controller
- Quartz tube reactor
- Oil bubbler
- Gas-tight syringes and needles

- Oven-dried glassware
- Appropriate Personal Protective Equipment (PPE): Flame-resistant lab coat, safety goggles, face shield, and appropriate gloves.

Experimental Workflow Diagram

Experimental Workflow for Na_3N Thermal Decomposition[Click to download full resolution via product page](#)*Experimental Workflow for Na_3N Thermal Decomposition*

Step-by-Step Procedure

- Preparation of Glassware and Apparatus:
 - All glassware, including the quartz tube reactor, must be thoroughly oven-dried at $>120\text{ }^{\circ}\text{C}$ for at least 12 hours to remove any traces of water.
 - The glassware should be assembled while hot and allowed to cool under high vacuum or a positive pressure of inert gas (Argon or Nitrogen).
- Handling and Loading of Sodium Nitride (in an inert atmosphere glovebox):
 - Transfer the container of Na_3N into an inert atmosphere glovebox.
 - Carefully weigh the desired amount of Na_3N and place it into the center of the quartz tube reactor.
 - Seal the reactor inside the glovebox before removing it.
- Assembly of the Decomposition Apparatus:
 - Place the sealed quartz tube reactor into the tube furnace.
 - Connect one end of the reactor to a Schlenk line using appropriate vacuum-tight tubing.
 - Connect the other end of the reactor to an oil bubbler to monitor gas evolution.
 - Purge the entire system with inert gas from the Schlenk line for at least 30 minutes to remove any residual air that may have entered during the assembly.
- Thermal Decomposition:
 - Ensure a continuous gentle flow of inert gas through the system, observable by the bubbling rate in the oil bubbler.
 - Slowly heat the tube furnace to the decomposition temperature. A temperature slightly above the reported $87\text{ }^{\circ}\text{C}$, for instance, $90\text{--}100\text{ }^{\circ}\text{C}$, is recommended to ensure complete decomposition.

- The onset of decomposition will be indicated by an increase in the rate of bubbling in the oil bubbler as nitrogen gas is evolved.
- Maintain the temperature until the gas evolution ceases, indicating the completion of the reaction.
- Cooling and Product Handling:
 - Turn off the furnace and allow the reactor to cool to room temperature under a positive pressure of inert gas.
 - Once cooled, close the connections to the Schlenk line and bubbler.
 - Transfer the sealed reactor back into the inert atmosphere glovebox.
 - Inside the glovebox, carefully open the reactor. The product will be elemental sodium, which should be handled with extreme care.
 - The sodium can be collected and stored under mineral oil or in a sealed container within the glovebox.

Safety Precautions

- Extreme Reactivity: Sodium nitride reacts violently with water and can ignite spontaneously in air. All handling must be performed under a dry, inert atmosphere.^{[4][5]}
- Product Hazards: The decomposition product, elemental sodium, is highly flammable and reacts explosively with water.
- Personal Protective Equipment (PPE): Always wear a flame-resistant lab coat, chemical splash goggles, a face shield, and appropriate gloves when working with Na_3N and its decomposition products.
- Emergency Preparedness: A Class D fire extinguisher for combustible metals must be readily available. Never use water or a CO_2 extinguisher on a sodium fire.

Conclusion

The thermal decomposition of sodium nitride is a straightforward yet hazardous procedure that requires meticulous attention to safety and inert atmosphere techniques. This protocol provides a framework for conducting this reaction in a controlled and safe manner. Further studies could focus on the kinetics of the decomposition using techniques such as thermogravimetric analysis coupled with mass spectrometry (TGA-MS) under controlled atmospheres.

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